

Technical Guide: (R)-2-(Piperidin-2-yl)ethanol - Safety, Handling, and Synthetic Applications

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Compound of Interest

Compound Name: (R)-2-(Piperidin-2-yl)ethanol

Cat. No.: B029380

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This technical guide provides comprehensive safety data, handling procedures, and an overview of the synthetic applications of **(R)-2-(Piperidin-2-yl)ethanol** for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

(R)-2-(Piperidin-2-yl)ethanol is a chiral building block used in the synthesis of various pharmaceutical compounds.^{[1][2]} Its physical and chemical properties are summarized below.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C7H15NO | [3] |
| Molecular Weight | 129.20 g/mol | [3] |
| CAS Number | 68419-38-5 | [3] |
| Appearance | Not explicitly stated for the (R)-isomer, but the racemate is a pale yellow to light brown clear liquid above 38°C or an off-white solid below 30°C. | |
| Boiling Point | 234 °C / 453.2 °F @ 760 mmHg (for the racemate) | |
| Melting Point | 38 - 43 °C / 100.4 - 109.4 °F (for the racemate) | |
| Solubility | Soluble in water. | |

Safety and Hazard Information

(R)-2-(Piperidin-2-yl)ethanol is considered a hazardous substance. The following tables summarize the GHS hazard classifications and precautionary statements.

GHS Hazard Classification

| Hazard Class | Category |
|-----------------------------------|-------------|
| Acute Toxicity, Oral | Category 4 |
| Skin Corrosion/Irritation | Category 1B |
| Serious Eye Damage/Eye Irritation | Category 1 |

GHS Label Elements

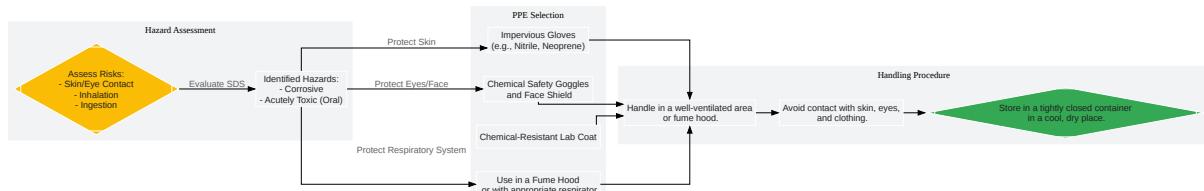
| | |
|--------------------------|---|
| Pictogram | Danger |
| Signal Word | H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage. |
| Hazard Statements | <p>P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. P405: Store locked up. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.</p> |
| Precautionary Statements | |

Handling and Storage

Proper handling and storage of **(R)-2-(Piperidin-2-yl)ethanol** are crucial to ensure safety in a research environment.

Personal Protective Equipment (PPE)

A logical workflow for selecting and using appropriate PPE is essential.



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Caption: PPE selection and handling workflow for **(R)-2-(Piperidin-2-yl)ethanol**.

Storage

Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and acids. Keep the container tightly closed when not in use.

Experimental Protocols

(R)-2-(Piperidin-2-yl)ethanol is a valuable chiral intermediate in organic synthesis. The following protocols are based on literature procedures for the synthesis of related compounds, illustrating its utility.

Synthesis of 2-(2-Chloroethyl)piperidine Hydrochloride from 2-(2-Hydroxyethyl)piperidine

This protocol describes the conversion of the hydroxyl group to a chloride, a common transformation for further synthetic elaboration.

Materials:

- 2-(2-hydroxyethyl)piperidine
- Ethereal hydrogen chloride
- Chloroform
- Thionyl chloride
- Ethanol
- Ether

Procedure:

- Treat 2-(2-hydroxyethyl)piperidine (0.2 mole) with ethereal hydrogen chloride and briefly dry the resulting salt.
- Dissolve the solid salt in 125 mL of warm chloroform.
- Add thionyl chloride (0.46 mole) in portions to the solution.
- Reflux the mixture for 2.5 hours.
- Cool the reaction mixture to room temperature.
- Evaporate the solvent in vacuo to obtain a brown solid.
- Recrystallize the solid from an ethanol-ether mixture to yield 2-(2-chloroethyl)piperidine hydrochloride.

General Procedure for Acetylation of (Piperidin-2-yl)methanol (Precursor to the target molecule's acetate)

derivative)

This procedure outlines the acetylation of the hydroxyl group, a common protecting group strategy or a step towards creating derivatives.

Materials:

- (Piperidin-2-yl)methanol
- Pyridine
- Acetic anhydride
- Methanol
- Dichloromethane
- 1 M HCl
- Saturated aqueous NaHCO_3
- Brine
- Anhydrous Na_2SO_4

Procedure:

- Dissolve (piperidin-2-yl)methanol (1.0 eq) in pyridine under an inert atmosphere.
- Cool the solution to 0°C in an ice bath.
- Slowly add acetic anhydride (1.1 eq) to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir until the starting material is consumed (monitor by TLC).
- Quench the reaction by the slow addition of methanol.
- Remove the solvents under reduced pressure.

- Dissolve the residue in dichloromethane and wash sequentially with 1 M HCl, saturated aqueous NaHCO_3 , and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to obtain the acetylated product.

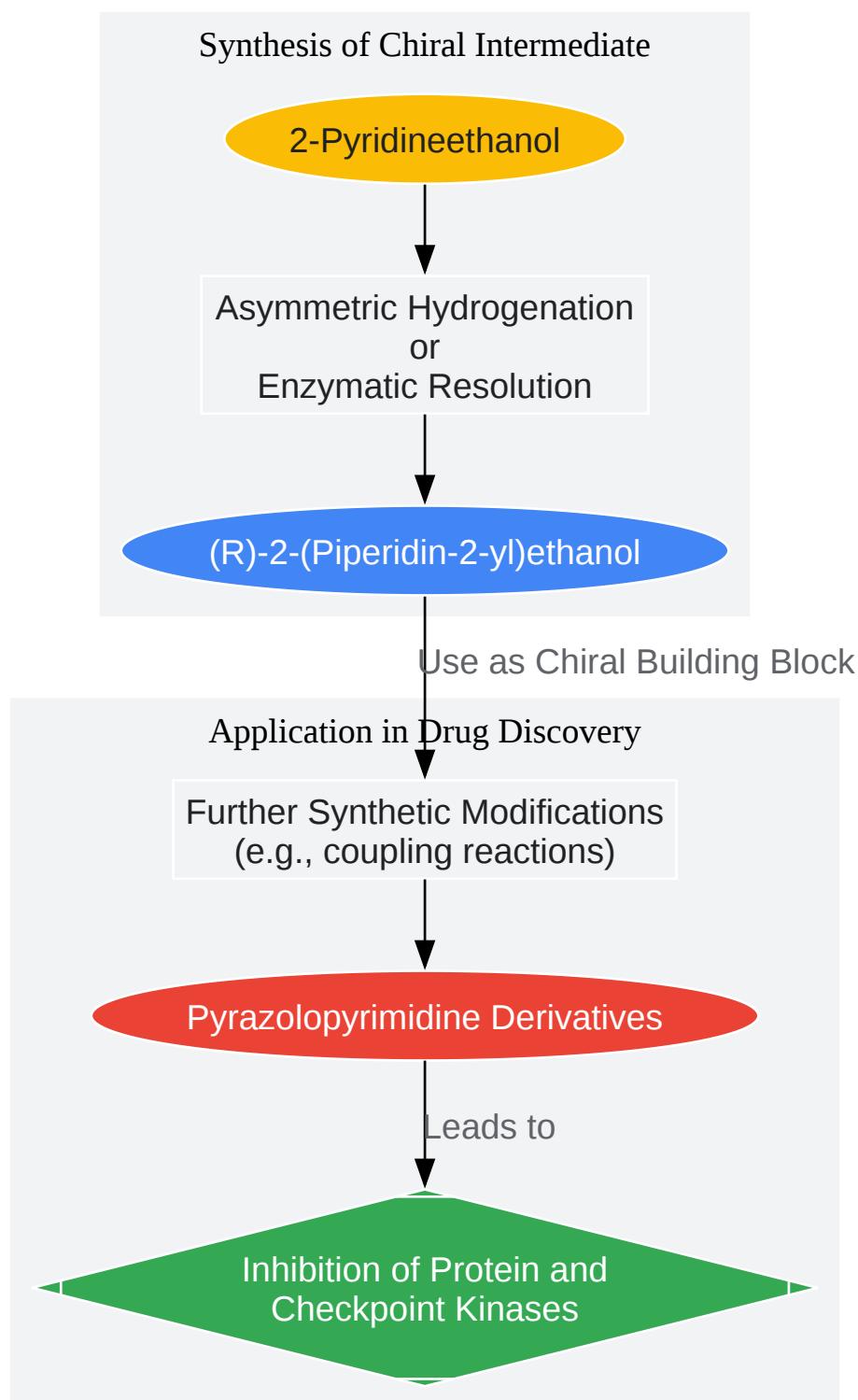
Applications in Drug Discovery and Development

(R)-2-(Piperidin-2-yl)ethanol serves as a key chiral building block in the synthesis of various biologically active molecules. Its utility has been demonstrated in the preparation of a novel class of pyrazolopyrimidines, which act as inhibitors of protein and checkpoint kinases.^[1] This suggests its importance in the development of therapeutics for diseases such as cancer and for the treatment and prophylaxis of HCV infection.^[1]

The piperidine scaffold is a prevalent structural motif in a wide range of pharmaceuticals, valued for its favorable physicochemical properties and its ability to interact with diverse biological targets.

Logical Workflow for Synthetic Application

The following diagram illustrates the logical flow of utilizing **(R)-2-(Piperidin-2-yl)ethanol** in the synthesis of kinase inhibitors.



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Caption: Synthetic workflow from a precursor to **(R)-2-(Piperidin-2-yl)ethanol** and its application in synthesizing kinase inhibitors.

Conclusion

(R)-2-(Piperidin-2-yl)ethanol is a versatile chiral intermediate with significant applications in the synthesis of complex pharmaceutical agents, particularly kinase inhibitors. Adherence to strict safety protocols and handling procedures is paramount due to its hazardous nature. The synthetic utility of this compound, stemming from its chiral piperidine core and reactive hydroxyl group, makes it a valuable tool for medicinal chemists and drug development professionals. Further exploration of its use in the synthesis of novel therapeutic agents is a promising area of research.

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